

# An In-depth Technical Guide to the Chemical Properties of Tris(hydroxymethyl)aminomethane

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## Compound of Interest

Compound Name: *Tris-hydroxymethyl-methyl-ammonium*

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Tris(hydroxymethyl)aminomethane, commonly known as Tris or Trizma, and its protonated form, **Tris-hydroxymethyl-methyl-ammonium**, is an organic compound extensively used as a biological buffer in biochemistry, molecular biology, and the pharmaceutical industry.<sup>[1][2]</sup> Its prevalence is due to its pKa of approximately 8.1 at 25°C, which provides an effective buffering range from pH 7.2 to 9.0, coinciding with the physiological pH of most living organisms.<sup>[1][2]</sup> This guide provides a detailed overview of its core chemical properties, experimental protocols for buffer preparation, and its functional mechanism.

## Core Chemical and Physical Properties

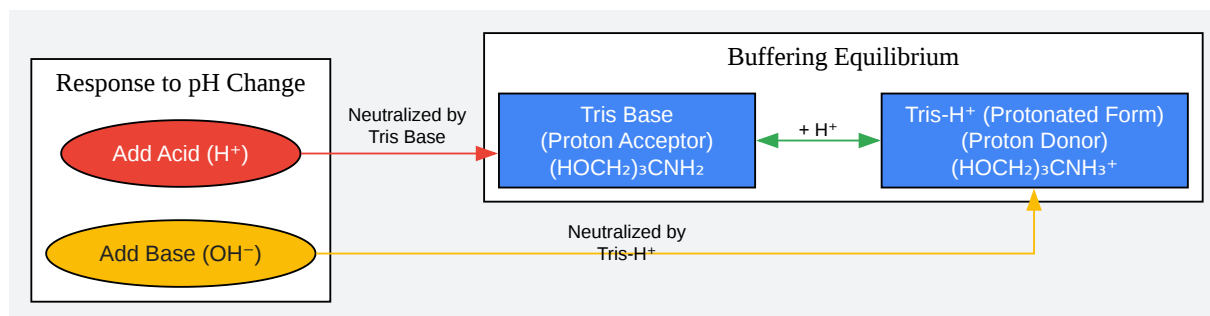
Tris is a primary amine with three hydroxymethyl groups, rendering it highly soluble in water.<sup>[2]</sup> <sup>[3]</sup> The quantitative properties of Tris and its common hydrochloride salt are summarized below for easy reference.

Property	Tris Base (Tris(hydroxymethyl)amino methane)	Tris Hydrochloride (Tris- HCl)
IUPAC Name	2-Amino-2-(hydroxymethyl)propane-1,3-diol[1]	N/A
Synonyms	THAM, Trizma, Tromethamine, Trometamol[1][2]	Trizma HCl
Molecular Formula	C <sub>4</sub> H <sub>11</sub> NO <sub>3</sub> [4]	C <sub>4</sub> H <sub>12</sub> ClNO <sub>3</sub>
Molecular Weight	121.14 g/mol [4]	157.60 g/mol
pKa (at 25°C)	8.07[1]	N/A (Acidic form of the buffer pair)
Effective pH Range	7.1 - 9.1[1]	7.0 - 8.6
Melting Point	167-172 °C[3]	N/A
Boiling Point	219-220 °C at 10 mmHg[3]	N/A
Solubility in Water	678 g/L[5]	Highly soluble[6]
pH (0.1M solution)	10.6[3]	N/A

Note: The properties of **Tris-hydroxymethyl-methyl-ammonium** cation (C<sub>4</sub>H<sub>12</sub>NO<sub>3</sub><sup>+</sup>) itself are intrinsically linked to its role as the conjugate acid of Tris base. Its molecular weight is approximately 122.14 g/mol .[7]

## Logical Relationship: The Buffering Mechanism

Tris buffer's ability to maintain a stable pH stems from the equilibrium between Tris base (a proton acceptor) and its conjugate acid, the **Tris-hydroxymethyl-methyl-ammonium** ion (a proton donor). This equilibrium allows the buffer to neutralize added acids or bases, thereby resisting significant changes in pH.



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Caption: The equilibrium of Tris buffer resisting pH changes.

## Experimental Protocols

The preparation of Tris buffer is a fundamental procedure in many laboratories. The final pH of a Tris buffer is highly dependent on temperature, decreasing approximately 0.025-0.03 pH units for every  $1^\circ C$  increase.[1][8] Therefore, it is critical to adjust the pH at the temperature at which the buffer will be used.

This protocol outlines the steps to create a 1 Molar stock solution of Tris buffer with a pH of 8.0.

- **Weigh Tris Base:** Weigh 12.11 g of Tris base (MW: 121.14 g/mol ) and place it in a beaker or Duran bottle.[9]
- **Dissolve:** Add 80 mL of distilled or deionized water and a magnetic stir bar. Place the container on a magnetic stirrer to dissolve the Tris base completely.[9]
- **pH Adjustment:** Place a calibrated pH meter into the solution. Slowly add concentrated Hydrochloric Acid (HCl) dropwise while monitoring the pH.[9] Be cautious, as the addition of HCl is an exothermic reaction that will increase the solution's temperature, affecting the pH reading.[10][11] Allow the solution to cool to the intended experimental temperature before making the final pH adjustment.
- **Final Volume:** Once the target pH of 8.0 is reached, remove the pH probe and transfer the solution to a 100 mL graduated cylinder. Add distilled water to bring the final volume to 100

mL.[\[9\]](#)

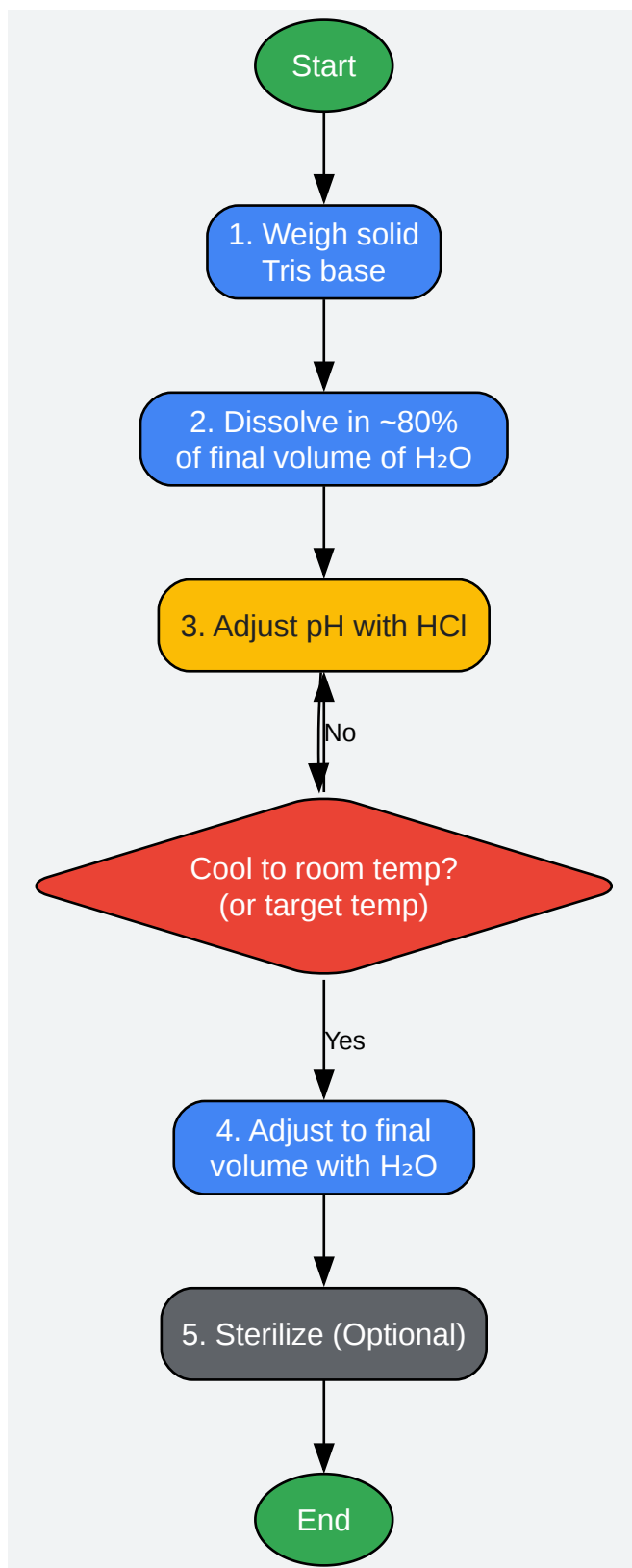
- Sterilization (Optional): If required, the solution can be sterilized by autoclaving on a liquid cycle (121°C for 20 minutes at 15 psi).[\[9\]](#)

This protocol describes the dilution of a stock solution to a working concentration.

- Dilution Calculation: To prepare a 10 mM solution from a 1 M stock, a 1:100 dilution is required.
- Procedure: For a final volume of 100 mL, add 1 mL of the 1 M Tris-HCl (pH 7.4) stock solution to 99 mL of nuclease-free water.[\[10\]](#) Mix thoroughly.

## Experimental Workflow Visualization

The following diagram illustrates the standard workflow for preparing a Tris buffer solution from solid Tris base.



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Caption: Workflow for preparing a Tris buffer solution.

# Applications and Considerations in Drug Development

Tris buffer is a critical component in the pharmaceutical and biotechnology sectors.[\[12\]](#)

- **Biopharmaceutical Formulation:** It is widely used as an excipient to maintain the pH and stability of protein-based therapeutics, such as monoclonal antibodies, recombinant proteins, and vaccines.[\[2\]](#)[\[12\]](#) It is a component of both the Moderna and Pfizer-BioNTech COVID-19 vaccines.[\[1\]](#)
- **Purification and Analysis:** Tris is a key ingredient in buffer systems for protein purification and analytical techniques like electrophoresis (e.g., TAE and TBE buffers for nucleic acids, Laemmli buffer for SDS-PAGE).[\[1\]](#)[\[6\]](#)
- **Diagnostics:** The buffer is vital for developing diagnostic test kits and reagents where stable pH is essential for assay performance.[\[12\]](#)
- **Drug Discovery:** In drug discovery, Tris buffers are used in enzyme assays and to solubilize proteins for screening and analysis.[\[2\]](#)[\[13\]](#)

## Important Considerations:

- **Temperature Dependence:** As noted, the pH of Tris buffers is sensitive to temperature changes.[\[1\]](#) This must be accounted for in experiments conducted at temperatures other than room temperature.
- **Electrode Incompatibility:** Single-junction pH electrodes containing silver (e.g., Ag/AgCl) should be avoided, as Tris can form a precipitate with silver, clogging the junction and leading to inaccurate readings.[\[1\]](#)[\[6\]](#)
- **Metal Ion Interaction:** Tris is known to complex with some metal ions, which may interfere with certain enzymatic reactions.[\[1\]](#)
- **Reactivity:** The primary amine in Tris can react with aldehydes, making it unsuitable for certain biochemical applications.[\[1\]](#)

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## References

- 1. Tris - Wikipedia [en.wikipedia.org]
- 2. dcfinechemicals.com [dcfinechemicals.com]
- 3. Tris(hydroxymethyl)aminomethane | 77-86-1 [chemicalbook.com]
- 4. Tris(hydroxymethyl)aminomethane | C<sub>4</sub>H<sub>11</sub>NO<sub>3</sub> | CID 6503 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Tris(hydroxymethyl)aminomethane CAS 77-86-1 | 102408 [merckmillipore.com]
- 6. TRIS hydrochloride | 1185-53-1 [chemicalbook.com]
- 7. Tris(hydroxymethyl)methylammonium | C<sub>4</sub>H<sub>12</sub>NO<sub>3</sub><sup>+</sup> | CID 4468930 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. fishersci.co.uk [fishersci.co.uk]
- 9. toptipbio.com [toptipbio.com]
- 10. horizondiscovery.com [horizondiscovery.com]
- 11. Tris, Tris- HCl Buffer Protocol, Use and Preparation [diagnopal.ca]
- 12. marksparksolutions.com [marksparksolutions.com]
- 13. Understanding the Versatility and Importance of Tris Buffer in Biological and Chemical Systems - Amerigo Scientific [amerigoscientific.com]
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